Impurity Profile Comparison Guide: Commercial Sources of CAS 1780298-68-1

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Compound of Interest	
Compound Name:	*2-[2-Chloro-4-(hydroxymethyl)phenyl]acetic acid*
CAS No.:	*1780298-68-1*
Cat. No.:	*B3018938*

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Executive Summary

CAS 1780298-68-1 (2-(2-Chloro-4-(hydroxymethyl)phenyl)acetic acid) is a high-value intermediate.[1][2] Its dual functionality makes it susceptible to specific degradation pathways and synthetic byproducts that vary significantly by manufacturing route.[1] This guide compares two dominant commercial profiles: Grade A (Reductive Synthesis Origin) and Grade B (Oxidative/Hydrolytic Origin).[1]

- Grade A Sources typically exhibit high isomeric purity but may contain over-reduced diols.[1]
- Grade B Sources often show traces of aldehyde or acid byproducts due to incomplete oxidation or hydrolysis steps.[1]

Comparative Impurity Profile Analysis

The following table contrasts the critical quality attributes (CQAs) of the two primary commercial sources available on the market.

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Feature	Source Type A (Reductive Route)	Source Type B (Oxidative/Hydrolytic Route)	Impact on Downstream Synthesis
Dominant Impurity	Impurity R1: 2-(2-Chloro-4-methylphenyl)ethanol (Over-reduction)	Impurity O1: 2-(2-Chloro-4-formylphenyl)acetic acid (Aldehyde)	R1 terminates chain growth; O1 causes side reactions (imines/aldol).[1]
Secondary Impurity	Impurity R2: 2-(2-Chloro-4-(hydroxymethyl)phenyl)ethanol (Diol)	Impurity O2: 2-(2-Chloro-4-carboxyphenyl)acetic acid (Diacid)	R2 leads to cross-linking; O2 alters stoichiometry/pH.[1]
Regioisomeric Purity	Typically >99.5% (Precursor dependent)	Variable (98-99%) if derived from radical halogenation	Regioisomers (e.g., 2-Cl vs 3-Cl) are difficult to separate later.[1]
Residual Solvents	THF, Methanol, Toluene	Acetonitrile, Ethyl Acetate, DCM	THF can interfere with organometallic steps.[1]
Typical Assay	98.0% - 99.5%	97.0% - 99.0%	Lower assay requires stoichiometry adjustment.[1]

Mechanistic Origin of Impurities[1]

- Source A (Reductive): Often derived from the selective reduction of a diester or a cyano-ester precursor.[1] The challenge lies in stopping the reduction at the alcohol stage without reducing the acetic acid moiety (or its precursor) to an ethyl alcohol group.[1]
- Source B (Oxidative): Frequently synthesized via radical halogenation of 2-chloro-4-methylphenylacetic acid followed by hydrolysis.[1] This route risks over-oxidation to the carboxylic acid or incomplete hydrolysis leaving a benzylic halide.[1]

Experimental Validation Protocol

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To distinguish between these sources and validate the material before use, the following self-validating protocol is recommended.

High-Performance Liquid Chromatography (HPLC) Method

Objective: Quantify polar (acid/diol) and non-polar (methyl/aldehyde) impurities.[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 150 x 4.6 mm, 3.5 µm).[1]
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).[1]
- Mobile Phase B: Acetonitrile (ACN).[1]
- Gradient:
  - 0-5 min: 5% B (Isocratic hold for polar diacids).[1]
  - 5-25 min: 5% → 60% B (Linear gradient).[1]
  - 25-30 min: 60% → 95% B (Wash non-polar dimers).[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 220 nm (COOH absorption) and 254 nm (Aromatic).[1]
- Temperature: 30°C.[1]

Interpretation:

- Retention Time (RT) ~ 12.5 min: CAS 1780298-68-1 (Main Peak).[1]
- RT < 10 min: Polar impurities (Diacid O2, Diol R2).[1]
- RT > 15 min: Non-polar impurities (Aldehyde O1, Methyl precursor).[1]

Rapid Functional Group Screening (FT-IR/NMR)

- 1H-NMR (DMSO-d6):

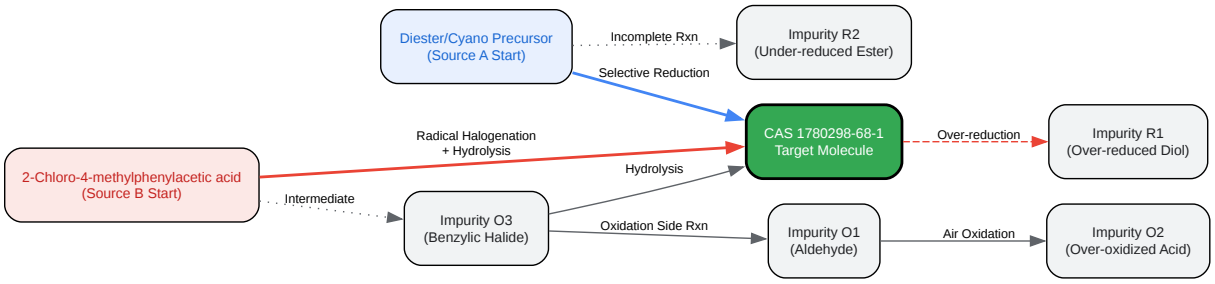
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- Look for the Aldehyde proton (Impurity O1) at ~10.0 ppm (singlet).[1]
- Look for the Methyl doublet (Impurity R1 precursor) at ~2.3 ppm if unreacted starting material is present.[1]
- Verify the Hydroxymethyl methylene at ~4.5 ppm (singlet) and Acetic acid methylene at ~3.6 ppm (singlet).[1]

- FT-IR:
  - Source B risk: Carbonyl stretch at ~1690 cm^{-1} (Aldehyde) distinct from the Acid C=O (~1710 cm^{-1}).[1]

Impurity Pathway Visualization

The following diagram illustrates the divergent impurity profiles based on the synthetic origin, aiding in the identification of the source process.



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Figure 1: Divergent impurity pathways for CAS 1780298-68-1.[1] Blue path represents Reductive Synthesis (Source A); Red path represents Oxidative Synthesis (Source B).[1]

Conclusion & Recommendation

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For applications requiring strict stoichiometry and minimal side reactions (e.g., PROTAC linker synthesis), Source A (Reductive Origin) is generally preferred due to the absence of reactive aldehyde impurities.[1] However, if the material is to be immediately oxidized in the next step (e.g., to the aldehyde or acid), Source B may offer a cost-effective alternative, provided the acid content (Impurity O2) is quantified.[1]

Recommendation: Always perform a "Use Test" via 1H-NMR to check for the ~10.0 ppm aldehyde signal before committing the batch to large-scale GMP synthesis.

References

- National Center for Biotechnology Information (NCBI). (2024).[1] PubChem Compound Summary for CAS 1780298-68-1. Retrieved from [Link]
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Sources

- 1. N-(Carboxymethyl)-N,N-dimethyl-3-(((3,3,4,4,5,5,6,6,7,7,8,8,8-tridecafluorooctyl)sulfonyl)amino)1-propanaminium | C15H19F13N2O4S | CID 118691 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 52950-18-2|(R)-2-(2-Chlorophenyl)-2-hydroxyacetic acid|BLD Pharm [bldpharm.com]
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